

A Comparative Environmental Impact Assessment of Calcium Bisulfite Pulping

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium bisulfite

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The production of pulp and paper is a resource-intensive process with significant environmental implications. This guide provides a comparative environmental impact assessment of the **calcium bisulfite** pulping process, an older chemical pulping method, against more prevalent alternatives such as the Kraft process and other sulfite pulping variations. This analysis focuses on key environmental indicators: wastewater effluents, air emissions, and solid waste generation, supported by available experimental data and methodologies.

Overview of Pulping Processes

Chemical pulping processes aim to separate cellulose fibers from wood by dissolving the lignin that binds them. The choice of chemical process significantly influences the environmental footprint of a pulp mill.

Calcium Bisulfite Pulping: This is an acid-based process that uses a cooking liquor of **calcium bisulfite** ($\text{Ca}(\text{HSO}_3)_2$) and sulfurous acid (H_2SO_3) to delignify wood chips.^{[1][2]} A major drawback of this method is the difficulty in recovering the calcium and sulfur from the spent liquor, which often leads to its discharge, contributing to water pollution.^[1]

Kraft (Sulfate) Pulping: The dominant chemical pulping method globally, the Kraft process is an alkaline process that uses a mixture of sodium hydroxide (NaOH) and sodium sulfide (Na_2S). It is known for producing strong pulp and having a well-established and efficient chemical recovery cycle, which minimizes waste and allows the mill to be energy self-sufficient.^{[3][4]} However, it is also associated with the emission of odorous total reduced sulfur (TRS) compounds.

Other Sulfite Pulping Processes: To address the chemical recovery challenges of the **calcium bisulfite** process, alternative bases such as magnesium (magnefite process), sodium, and ammonium are used. These soluble bases allow for more efficient recovery of cooking chemicals.^[5]

Comparative Environmental Impact Data

The following tables summarize available data on the key environmental impacts of different pulping processes. It is important to note that specific emissions and effluent loads can vary significantly based on the age of the mill, the type of wood used, and the pollution control technologies in place.

Wastewater Effluents

Wastewater from pulp mills is a major environmental concern, primarily due to its high biochemical oxygen demand (BOD), chemical oxygen demand (COD), and total suspended solids (TSS), which can deplete oxygen in receiving waters and harm aquatic life.^[6]

Parameter	Calcium Bisulfite Pulping	Kraft Pulping (Unbleached)	Sulfite Pulping (General)
BOD ₅ (kg/tonne of pulp)	High (due to dissolved sugars)	12 - 20	15 - 25 (chemi-mechanical)
COD (kg/tonne of pulp)	High	-	40 (semichemical)
Total Suspended Solids (TSS) (kg/tonne of pulp)	-	7 - 50 (mechanical)	-

Data compiled from multiple sources. A direct, recent comparison is challenging due to the decline in **calcium bisulfite** pulping.

Air Emissions

Air pollution from pulp mills includes sulfur dioxide (SO₂), nitrogen oxides (NO_x), particulate matter, and, particularly from the Kraft process, total reduced sulfur (TRS) compounds. SO₂ is

a primary contributor to acid rain.[7]

Pollutant	Calcium Bisulfite Pulping	Kraft Pulping	Sulfite Pulping (General)
Sulfur Dioxide (SO ₂) (kg/tonne of pulp)	15 - >30	0.5 - 30	4 - 6 (with scrubbers)
Total Reduced Sulfur (TRS) (kg/tonne of pulp)	Low	0.3 - 3	Low
Nitrogen Oxides (NO _x) (kg/tonne of pulp)	Generally higher than Kraft	1 - 3	-
Particulate Matter (kg/tonne of pulp)	-	75 - 150	-

Data compiled from multiple sources.[8] Values can vary widely based on technology and fuel source.

Solid Waste Generation

Solid waste from pulp mills includes sludge from wastewater treatment, boiler ash, and lime mud (from the Kraft process). The quantity and composition of solid waste depend on the pulping process and the efficiency of the chemical recovery system.

Waste Stream	Calcium Bisulfite Pulping	Kraft Pulping	General Pulp & Paper Mill
Sludge (kg/tonne of paper)	-	-	40 - 50
Inorganic Waste (GLD, SG, LM, BFA)	Not applicable	Significant generation	-

GLD: Green Liquor Dregs, SG: Slaker Grits, LM: Lime Mud, BFA: Boiler Fly Ash.[9] Data for **calcium bisulfite** is scarce due to the lack of chemical recovery.

Experimental Protocols

Accurate assessment of the environmental impact of pulping processes relies on standardized experimental methodologies.

Wastewater Analysis

The analysis of pulp mill wastewater typically follows established protocols such as the "Standard Methods for the Examination of Water and Wastewater," published by the American Public Health Association (APHA), the American Water Works Association (AWWA), and the Water Environment Federation (WEF).

Key Parameters and Methods:

- Biochemical Oxygen Demand (BOD₅):
 - Method: APHA 5210 B (5-Day BOD Test).
 - Protocol: A sample of the effluent is diluted with aerated water containing a seed of microorganisms. The dissolved oxygen is measured initially and after a 5-day incubation period at 20°C. The difference in dissolved oxygen levels represents the BOD.
- Chemical Oxygen Demand (COD):
 - Method: APHA 5220 D (Closed Reflux, Colorimetric Method).
 - Protocol: The sample is refluxed in a strongly acidic solution with a known excess of potassium dichromate. The oxidant consumed is measured colorimetrically, which is proportional to the COD.
- Total Suspended Solids (TSS):
 - Method: APHA 2540 D.
 - Protocol: A well-mixed sample is filtered through a pre-weighed glass-fiber filter. The residue retained on the filter is dried to a constant weight at 103-105°C. The increase in the filter's weight represents the TSS.

Air Emissions Monitoring

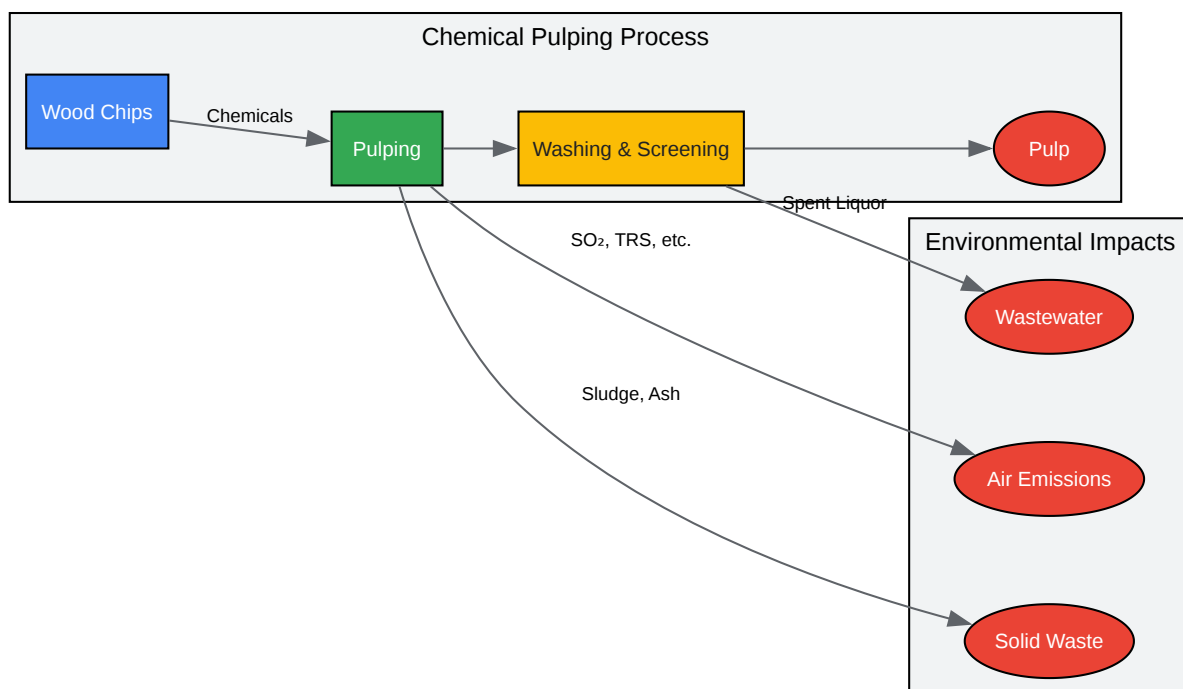
The monitoring of air emissions from pulp mills is crucial for regulatory compliance and environmental management.

Key Parameters and Methods:

- Sulfur Dioxide (SO₂):
 - Method: U.S. EPA Method 6C or Continuous Emission Monitoring Systems (CEMS).
 - Protocol (Method 6C): A gas sample is extracted from the stack and passed through a solution of hydrogen peroxide, which converts SO₂ to sulfuric acid. The resulting solution is then titrated with a standard base to determine the concentration of SO₂. CEMS provide real-time data using techniques like non-dispersive infrared (NDIR) or ultraviolet (UV) fluorescence.
- Total Reduced Sulfur (TRS):
 - Method: U.S. EPA Method 16.
 - Protocol: A gas sample is collected and analyzed by gas chromatography (GC) to separate and quantify the individual TRS compounds (hydrogen sulfide, methyl mercaptan, dimethyl sulfide, and dimethyl disulfide).

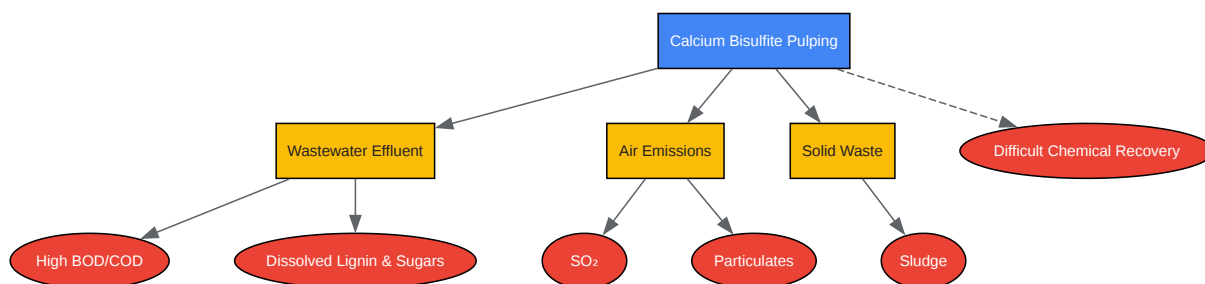
Process and Impact Visualization

The following diagrams illustrate the general workflow of chemical pulping and the key environmental impact pathways.



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Caption: General chemical pulping workflow and associated environmental impacts.



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Caption: Key environmental impact pathways of **calcium bisulfite** pulping.

Conclusion

The **calcium bisulfite** pulping process, while historically significant, presents considerable environmental challenges, primarily due to the difficulty of chemical recovery. This leads to higher levels of water pollution compared to modern processes. The Kraft process, with its efficient chemical recovery cycle, has become the industry standard, though it has its own set of environmental concerns, particularly odorous air emissions. Sulfite pulping processes using soluble bases like magnesium and sodium offer a compromise, with better chemical recovery than the calcium-based method. For new pulp mill installations or significant upgrades, the environmental performance of the Kraft process or soluble-base sulfite processes is demonstrably superior to that of the traditional **calcium bisulfite** process. The selection of a pulping technology requires a careful evaluation of economic viability, pulp quality requirements, and, critically, the long-term environmental impacts.

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- To cite this document: BenchChem. [A Comparative Environmental Impact Assessment of Calcium Bisulfite Pulping]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080985#environmental-impact-assessment-of-calcium-bisulfite-pulping]

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